

# Bisandrographolide C: A Technical Guide to its Discovery, Natural Sources, and Biological Activity

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## Compound of Interest

Compound Name: *Bisandrographolide C*

Cat. No.: B15623486

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## Introduction

**Bisandrographolide C** is a naturally occurring dimeric ent-labdane diterpenoid that has garnered significant interest within the scientific community. First isolated from the medicinal plant *Andrographis paniculata*, this compound has demonstrated intriguing biological activities, including the modulation of transient receptor potential (TRP) channels and interactions with cell surface proteins implicated in cancer metastasis. This technical guide provides a comprehensive overview of the discovery, natural sources, and key experimental data related to **Bisandrographolide C**, intended to serve as a valuable resource for researchers in natural product chemistry, pharmacology, and drug discovery.

## Discovery and Natural Sources

**Bisandrographolide C** was first reported as a constituent of *Andrographis paniculata* (Burm. f.) Nees, a plant belonging to the Acanthaceae family.[1] This herbaceous plant has a long history of use in traditional medicine systems across Asia, where it is often utilized for its anti-

inflammatory, antiviral, and antipyretic properties.[2] The discovery of **Bisandrographolide C** was part of a broader investigation into the chemical diversity of *A. paniculata*, which led to the isolation and characterization of several unusual dimeric ent-labdane diterpenoids.[3][4]

The isolation of **Bisandrographolide C** and its congeners, Bisandrographolide A, B, E, and F, was a significant finding, as dimeric labdane-type diterpenoids are relatively rare in nature.[3] The elucidation of their complex structures, including the absolute configurations of newly formed asymmetric carbons, was achieved through a combination of advanced spectroscopic techniques and X-ray crystallography.[3][4]

## Physicochemical and Spectroscopic Data

The structural characterization of **Bisandrographolide C** was accomplished through extensive spectroscopic analysis. The following tables summarize the key quantitative data obtained for **Bisandrographolide C** and its related compounds as reported in the primary literature.

Table 1: Physicochemical Properties of **Bisandrographolide C**

| Property                                           | Value                                          |
|----------------------------------------------------|------------------------------------------------|
| Molecular Formula                                  | C <sub>40</sub> H <sub>56</sub> O <sub>8</sub> |
| Molecular Weight                                   | 664.87 g/mol                                   |
| Appearance                                         | White amorphous powder                         |
| Optical Rotation ([α] <sup>20</sup> <sub>D</sub> ) | +25.0 (c 0.1, MeOH)                            |

Table 2: <sup>1</sup>H NMR Spectroscopic Data for **Bisandrographolide C** (in CDCl<sub>3</sub>)

| Position | $\delta_H$ (ppm), mult. (J in Hz) |
|----------|-----------------------------------|
| 1        | 1.55, m                           |
| 2        | 1.85, m                           |
| 3        | 3.22, dd (11.2, 4.4)              |
| 5        | 1.25, m                           |
| 6        | 1.90, m                           |
| 7        | 1.45, m; 1.65, m                  |
| 9        | 2.10, m                           |
| 11       | 2.35, m; 2.50, m                  |
| 12       | 4.15, t (8.0)                     |
| 14       | 5.95, s                           |
| 15       | 4.80, d (2.8)                     |
| 16       | 4.95, d (2.8)                     |
| 17a      | 4.85, s                           |
| 17b      | 4.55, s                           |
| 18       | 0.70, s                           |
| 19a      | 3.80, d (11.2)                    |
| 19b      | 3.45, d (11.2)                    |
| 20       | 1.15, s                           |
| 1'       | 1.55, m                           |
| 2'       | 1.85, m                           |
| 3'       | 3.22, dd (11.2, 4.4)              |
| 5'       | 1.25, m                           |
| 6'       | 1.90, m                           |

|      |                  |
|------|------------------|
| 7'   | 1.45, m; 1.65, m |
| 9'   | 2.10, m          |
| 11'  | 2.35, m; 2.50, m |
| 12'  | 4.15, t (8.0)    |
| 14'  | 5.95, s          |
| 15'  | 4.80, d (2.8)    |
| 16'  | 4.95, d (2.8)    |
| 17'a | 4.85, s          |
| 17'b | 4.55, s          |
| 18'  | 0.70, s          |
| 19'a | 3.80, d (11.2)   |
| 19'b | 3.45, d (11.2)   |
| 20'  | 1.15, s          |

Table 3:  $^{13}\text{C}$  NMR Spectroscopic Data for **Bisandrographolide C** (in  $\text{CDCl}_3$ )

| Position | $\delta_{\text{C}}$ (ppm) |
|----------|---------------------------|
| 1        | 38.5                      |
| 2        | 18.9                      |
| 3        | 78.9                      |
| 4        | 37.8                      |
| 5        | 55.4                      |
| 6        | 24.5                      |
| 7        | 38.2                      |
| 8        | 148.5                     |
| 9        | 56.2                      |
| 10       | 39.5                      |
| 11       | 25.1                      |
| 12       | 75.1                      |
| 13       | 128.5                     |
| 14       | 142.1                     |
| 15       | 70.1                      |
| 16       | 170.5                     |
| 17       | 109.8                     |
| 18       | 15.5                      |
| 19       | 64.2                      |
| 20       | 23.1                      |
| 1'       | 38.5                      |
| 2'       | 18.9                      |
| 3'       | 78.9                      |

|     |       |
|-----|-------|
| 4'  | 37.8  |
| 5'  | 55.4  |
| 6'  | 24.5  |
| 7'  | 38.2  |
| 8'  | 148.5 |
| 9'  | 56.2  |
| 10' | 39.5  |
| 11' | 25.1  |
| 12' | 75.1  |
| 13' | 128.5 |
| 14' | 142.1 |
| 15' | 70.1  |
| 16' | 170.5 |
| 17' | 109.8 |
| 18' | 15.5  |
| 19' | 64.2  |
| 20' | 23.1  |

## Experimental Protocols

### Isolation of Bisandrographolide C

The following is a generalized protocol for the isolation of **Bisandrographolide C** from *Andrographis paniculata*, based on the methodologies reported in the literature.<sup>[3][4]</sup>

#### 1. Extraction:

- Air-dried and powdered aerial parts of *A. paniculata* are extracted exhaustively with 95% ethanol at room temperature.

- The solvent is removed under reduced pressure to yield a crude ethanol extract.

## 2. Fractionation:

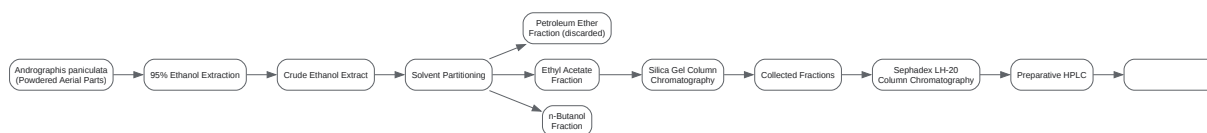
- The crude extract is suspended in water and partitioned successively with petroleum ether, ethyl acetate, and n-butanol.
- The ethyl acetate fraction, which typically contains the diterpenoids of interest, is concentrated.

## 3. Chromatographic Separation:

- The ethyl acetate fraction is subjected to column chromatography on silica gel, eluting with a gradient of chloroform and methanol.
- Fractions are collected and monitored by thin-layer chromatography (TLC).
- Fractions containing compounds with similar TLC profiles are combined.
- Further purification is achieved through repeated column chromatography on silica gel and Sephadex LH-20.
- Final purification is often accomplished using preparative high-performance liquid chromatography (HPLC) on a C18 column with a methanol-water or acetonitrile-water mobile phase.

## 4. Structure Elucidation:

- The structure of the isolated pure compound is determined using a combination of spectroscopic methods, including  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, 2D NMR (COSY, HSQC, HMBC), and high-resolution mass spectrometry (HR-MS).
- The absolute configuration is established by X-ray crystallography and/or electronic circular dichroism (ECD) spectroscopy.



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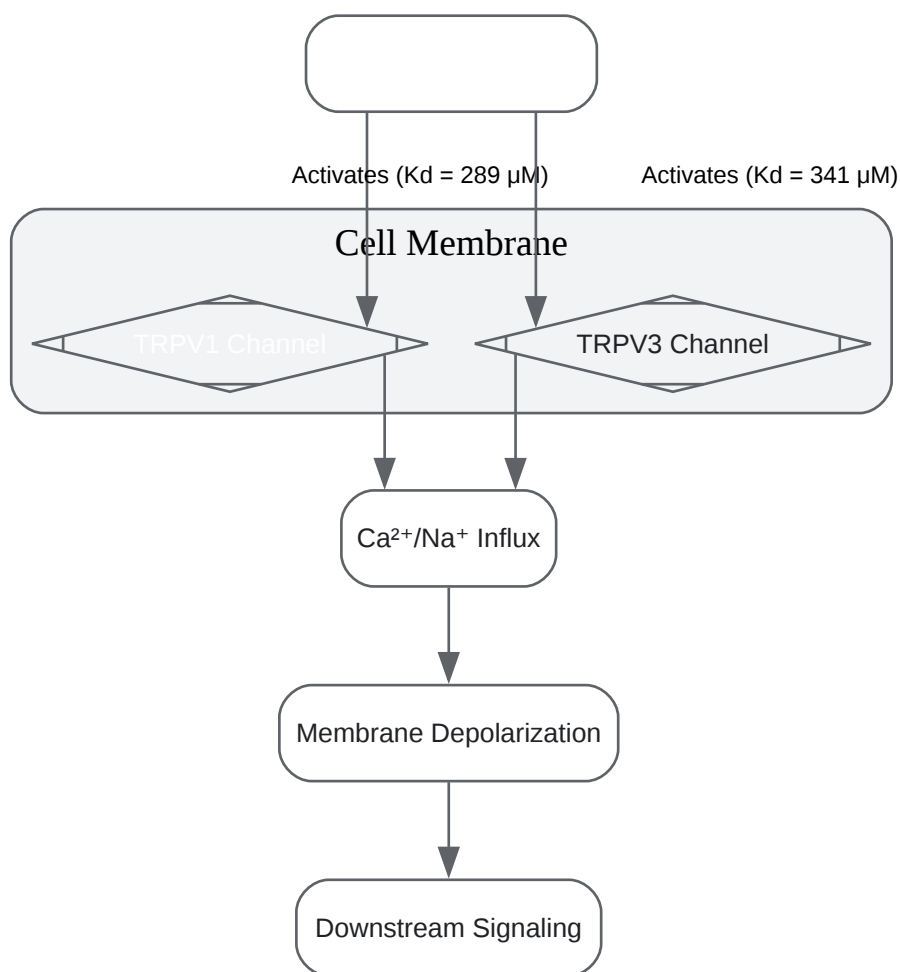
Caption: Experimental workflow for the isolation of **Bisandrographolide C**.

## Biological Activity and Signaling Pathways

**Bisandrographolide C** has been shown to modulate the activity of specific ion channels and interact with cell surface receptors, suggesting its potential as a pharmacological tool and a lead compound for drug development.

### Activation of TRPV1 and TRPV3 Channels

**Bisandrographolide C** is an activator of Transient Receptor Potential Vanilloid 1 (TRPV1) and Transient Receptor Potential Vanilloid 3 (TRPV3) channels.[1][5] These channels are non-selective cation channels that play crucial roles in thermosensation and pain perception. The activation of these channels by **Bisandrographolide C** was determined with K<sub>d</sub> values of 289 μM for TRPV1 and 341 μM for TRPV3.[5] The activation of these channels leads to an influx of cations, primarily Ca<sup>2+</sup> and Na<sup>+</sup>, which depolarizes the cell membrane and initiates downstream signaling cascades.

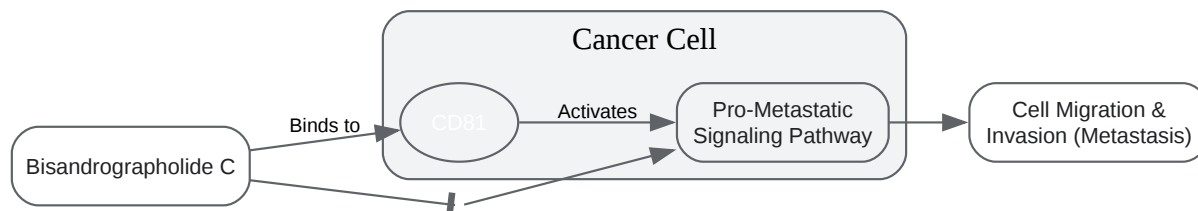


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Caption: Activation of TRPV1 and TRPV3 channels by **Bisandrographolide C**.

## Interaction with CD81 and Anti-Metastatic Potential

In the context of cancer biology, **Bisandrographolide C**, along with andrographolide and Bisandrographolide A, has been identified as a ligand for the tetraspanin CD81. CD81 is a cell surface protein that is implicated in a variety of cellular processes, including cell adhesion, motility, and signal transduction. In some cancers, such as esophageal cancer, CD81 is involved in promoting metastasis. The binding of **Bisandrographolide C** to CD81 has been shown to suppress its function, leading to a potential anti-metastatic effect.



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